

"Methyl 4-benzylmorpholine-2-carboxylate CAS number and properties"

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Compound of Interest

Compound Name: **Methyl 4-benzylmorpholine-2-carboxylate**

Cat. No.: **B597345**

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In-Depth Technical Guide: Methyl 4-benzylmorpholine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Methyl 4-benzylmorpholine-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of public data on this specific molecule, this guide synthesizes information on its precursor, outlines a probable synthetic route, and discusses the broader biological context of 4-benzylmorpholine derivatives. This document is intended to serve as a foundational resource for researchers investigating this and related chemical entities.

Introduction

Morpholine and its derivatives are significant scaffolds in medicinal chemistry, known for conferring favorable pharmacokinetic properties and exhibiting a wide range of biological activities. The 4-benzylmorpholine moiety, in particular, is a common feature in compounds targeting various physiological pathways. This guide focuses on a specific derivative, **Methyl 4-benzylmorpholine-2-carboxylate**, providing available data and outlining methodologies for its synthesis and potential evaluation.

Chemical Identification and Properties

While specific experimental data for **Methyl 4-benzylmorpholine-2-carboxylate** is not readily available in public databases, its fundamental identifiers have been established.

Table 1: Chemical Identification of **Methyl 4-benzylmorpholine-2-carboxylate**

Identifier	Value
Chemical Name	Methyl 4-benzylmorpholine-2-carboxylate
CAS Number	1427475-15-7
Molecular Formula	C13H17NO3
Molecular Weight	235.28 g/mol

Precursor: 4-Benzylmorpholine-2-carboxylic Acid

The immediate precursor for the synthesis of the target compound is 4-Benzylmorpholine-2-carboxylic acid. Its properties are summarized below.

Table 2: Properties of 4-Benzylmorpholine-2-carboxylic Acid

Property	Value	Source
CAS Number	769087-80-1	-
Molecular Formula	C12H15NO3	-
Molecular Weight	221.25 g/mol	-
Appearance	Solid	-

Synthesis

A specific, detailed experimental protocol for the synthesis of **Methyl 4-benzylmorpholine-2-carboxylate** is not available in peer-reviewed literature. However, based on standard organic chemistry principles, the most probable route of synthesis is the Fischer esterification of its carboxylic acid precursor, 4-Benzylmorpholine-2-carboxylic acid.

Proposed Experimental Protocol: Fischer Esterification

This protocol is a generalized procedure and may require optimization for specific laboratory conditions.

Objective: To synthesize **Methyl 4-benzylmorpholine-2-carboxylate** from 4-Benzylmorpholine-2-carboxylic acid.

Materials:

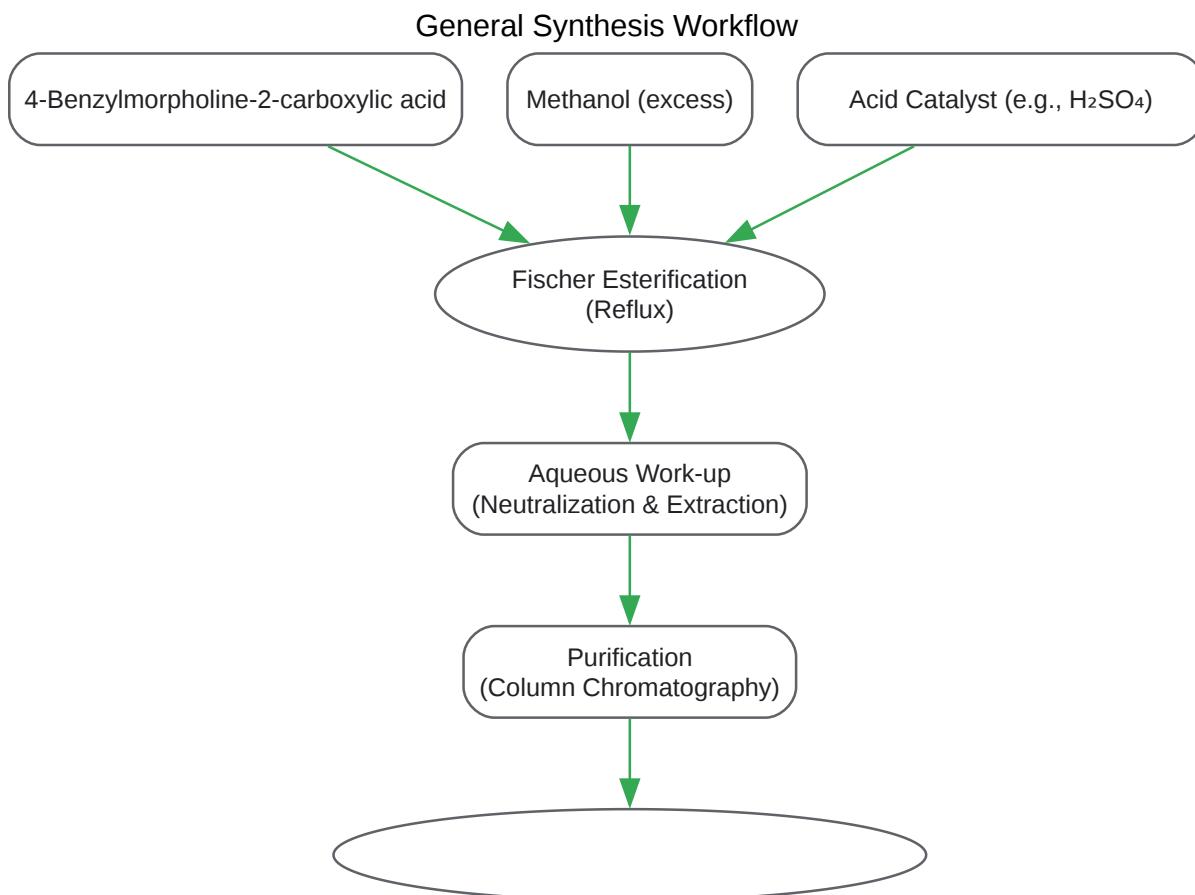
- 4-Benzylmorpholine-2-carboxylic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or Thionyl chloride
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Dichloromethane or Ethyl acetate (for extraction)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-Benzylmorpholine-2-carboxylic acid (1 equivalent) in an excess of anhydrous methanol.
- **Acid Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the solution while stirring. Alternatively, for a non-acid-catalyzed reaction, thionyl chloride can be used to form the acid chloride in situ, followed by the addition of methanol.

- Reaction: Heat the mixture to reflux and maintain for several hours (e.g., 4-8 hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Remove the excess methanol using a rotary evaporator.
 - Dilute the residue with dichloromethane or ethyl acetate.
 - Carefully neutralize the mixture by washing with a saturated aqueous solution of sodium bicarbonate. Repeat until effervescence ceases.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter off the drying agent.
- Purification: Concentrate the filtrate under reduced pressure to obtain the crude product. Further purification can be achieved by column chromatography on silica gel.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **Methyl 4-benzylmorpholine-2-carboxylate**.

Biological Activity and Potential Applications

Specific biological data for **Methyl 4-benzylmorpholine-2-carboxylate** is not currently published. However, the broader class of 4-benzylmorpholine derivatives has been investigated for various therapeutic applications. These derivatives are recognized as privileged structures in medicinal chemistry due to their favorable metabolic and physicochemical properties.

Derivatives of 4-benzylmorpholine have been explored as:

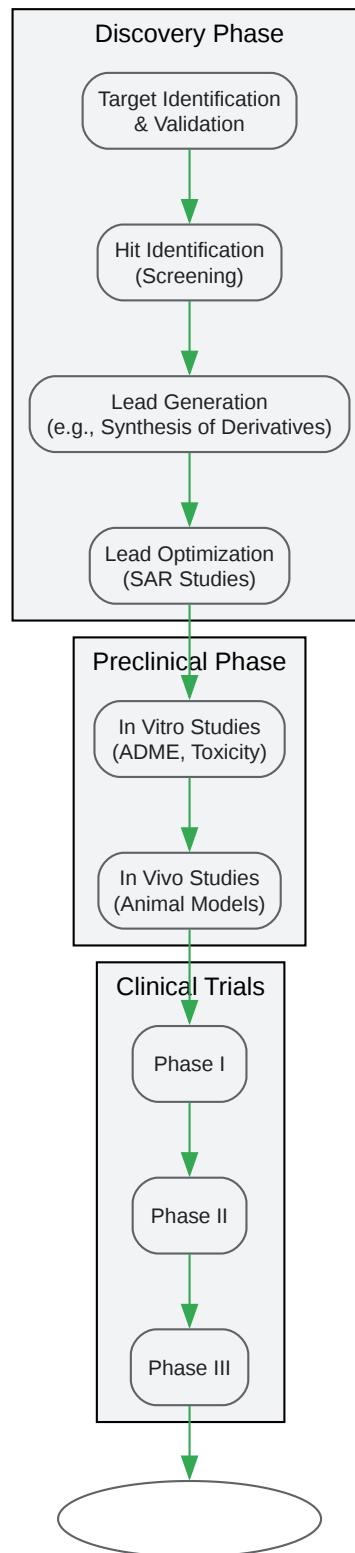
- Anticancer agents: Certain benzomorpholine derivatives have been synthesized and evaluated as EZH2 inhibitors for their potential in treating non-small cell lung cancer.

- ROR γ t agonists: Benzomorpholine compounds have been identified as potent agonists of the retinoic acid receptor-related orphan receptor γ t (ROR γ t), a target for cancer immunotherapy.
- Antimalarial agents: Benzylmorpholine analogues have been designed and synthesized as potential single-dose cures for malaria.

The inclusion of the morpholine ring can enhance the pharmacokinetic profile of drug candidates. Given this context, **Methyl 4-benzylmorpholine-2-carboxylate** could serve as a valuable intermediate or building block in the synthesis of more complex, biologically active molecules.

Drug Discovery and Development Pathway

Drug Discovery and Development Process

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Caption: A simplified logical flow of the drug discovery and development process.

Conclusion and Future Directions

Methyl 4-benzylmorpholine-2-carboxylate, identified by CAS number 1427475-15-7, represents a potentially valuable, yet under-investigated, chemical entity. While specific physicochemical and biological data are sparse in the public domain, its synthesis is achievable through standard esterification of 4-Benzylmorpholine-2-carboxylic acid. The established importance of the 4-benzylmorpholine scaffold in drug discovery suggests that the title compound could be a key intermediate for the development of novel therapeutics. Future research should focus on the detailed characterization of this molecule and the exploration of its biological activities, which may unveil its potential in various therapeutic areas.

Disclaimer

The information provided in this guide is based on publicly available data and established scientific principles. The proposed experimental protocol is a general guideline and should be adapted and optimized by qualified personnel in a controlled laboratory setting. The biological activities mentioned are for the general class of 4-benzylmorpholine derivatives and may not be representative of the specific activity of **Methyl 4-benzylmorpholine-2-carboxylate**.

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